

# Lansoprazole N-oxide: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lansoprazole N-oxide*

Cat. No.: *B194826*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Lansoprazole N-oxide**, a significant impurity and potential metabolite of the proton pump inhibitor, Lansoprazole. This document outlines its chemical identity, synthesis, analytical characterization, and biological relevance, presenting key data in a structured format for scientific and research applications.

## Core Chemical and Physical Data

**Lansoprazole N-oxide**, identified as a degradation product of Lansoprazole under acidic or basic stress conditions, possesses the following key identifiers and properties[1].

Parameter	Value	Reference
CAS Number	213476-12-1	[1]
Molecular Formula	C16H14F3N3O3S	[1]
Molecular Weight	385.4 g/mol	[1]
IUPAC Name	2-[[[3-methyl-1-oxido-4-(2,2,2-trifluoroethoxy)pyridin-1-ium-2-yl]methylsulfinyl]-1H-benzimidazole	
Synonyms	Lansoprazole EP Impurity A	

## Synthesis and Characterization

**Lansoprazole N-oxide** is synthesized through the oxidation of its thioether precursor. The process and subsequent characterization involve precise analytical techniques to ensure purity and structural confirmation.

## Experimental Protocols

### Synthesis of **Lansoprazole N-oxide**

This protocol is adapted from a published synthetic method[2].

- Starting Material: 2-[[[3-methyl-4-(2,2,2-trifluoroethoxy)-1-oxide-2-pyridyl]methyl]thio]-1H-benzimidazole.
- Oxidizing Agent: meta-Chloroperoxybenzoic acid (m-CPBA).
- Procedure:
  - Dissolve the starting material in a suitable solvent such as chloroform.
  - Cool the solution to a reduced temperature to control the reaction rate.
  - Slowly add a solution of m-CPBA in the same solvent to the reaction mixture.
  - Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography or HPLC).
  - Upon completion, quench any excess oxidizing agent.
  - Purify the product using column chromatography or recrystallization to obtain **Lansoprazole N-oxide**.

### Analytical Characterization

The structural confirmation and purity of **Lansoprazole N-oxide** are typically determined using a combination of the following spectroscopic and chromatographic methods:

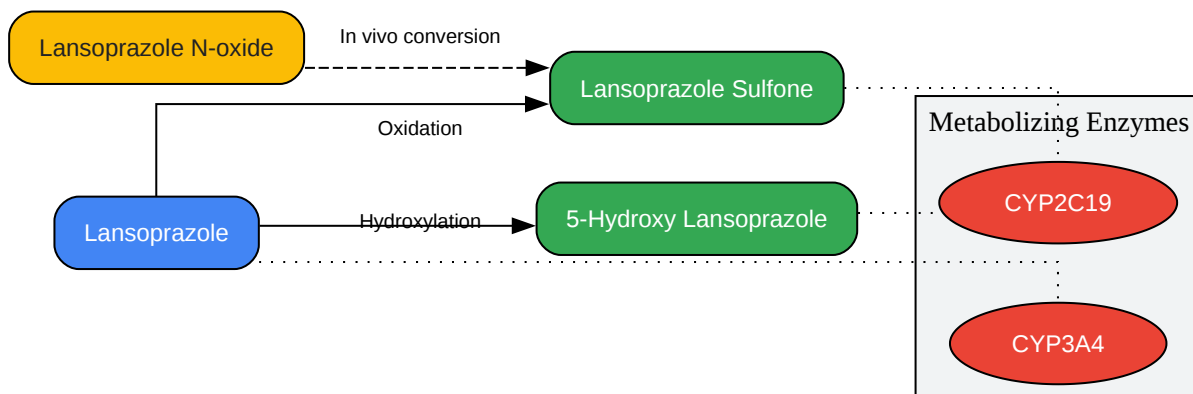
- High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC): These techniques are employed to determine the purity of **Lansoprazole N-oxide** and to quantify its presence in drug formulations. A typical method would utilize a C18 column with a gradient elution of a buffered mobile phase and an organic solvent, with UV detection at an appropriate wavelength.
- Mass Spectrometry (MS) and High-Resolution Mass Spectrometry (HRMS): These methods are used to confirm the molecular weight and elemental composition of the synthesized compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for elucidating the detailed molecular structure of **Lansoprazole N-oxide**.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.

## Biological Significance and Metabolic Pathway

**Lansoprazole N-oxide** is not merely an impurity; it is also considered a prodrug that undergoes in vivo conversion to Lansoprazole sulfone. The metabolism of Lansoprazole and its derivatives primarily occurs in the liver, mediated by cytochrome P450 enzymes.

### Metabolic Conversion Pathway

The metabolic transformation of Lansoprazole involves key oxidative enzymes. The pathway illustrates the conversion of Lansoprazole to its major metabolites, including the sulfone derivative. **Lansoprazole N-oxide** is hypothesized to enter this pathway, leading to the formation of Lansoprazole sulfone.

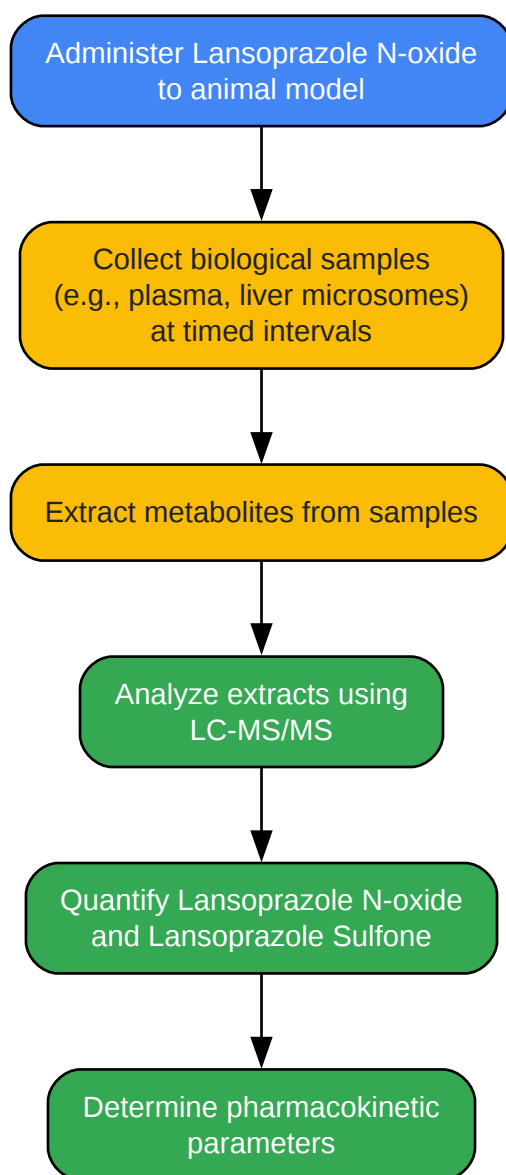


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Caption: Metabolic pathway of Lansoprazole.

## Experimental Workflow for In Vivo Conversion Analysis

To investigate the conversion of **Lansoprazole N-oxide** to Lansoprazole sulfone, a typical experimental workflow would be as follows:



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Caption: Workflow for in vivo conversion study. Caption: Workflow for in vivo conversion study.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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